

Demeton-S-methyl sulfone CAS number 17040-19-6 identification

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Compound of Interest

Compound Name: Demeton-S-methyl sulfone

Cat. No.: B133068

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Demeton-S-methyl Sulfone: A Comprehensive Technical Review

CAS Number: 17040-19-6

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

Demeton-S-methyl sulfone, an organophosphate insecticide, is a significant metabolite of the systemic pesticide Demeton-S-methyl.[1][2] Its primary mechanism of action involves the inhibition of acetylcholinesterase (AChE), a critical enzyme in the nervous system, leading to neurotoxic effects.[1][3] This technical guide provides a comprehensive overview of **Demeton-S-methyl sulfone**, including its chemical and physical properties, synthesis, metabolic pathways, and toxicological profile. Detailed experimental protocols for its analysis are also presented, alongside visual diagrams to elucidate key processes. This document is intended to serve as a thorough resource for researchers and professionals involved in the study and management of organophosphate compounds.

Chemical Identification and Properties

Demeton-S-methyl sulfone is chemically known as S-[2-(ethylsulfonyl)ethyl] O,O-dimethyl phosphorothioate.[4] It is a sulfone derivative of Demeton-S-methyl.[5]

Table 1: Chemical and Physical Properties of **Demeton-S-methyl Sulfone**

Property	Value	Reference
CAS Registry Number	17040-19-6	[1][5]
Molecular Formula	C6H15O5PS2	[4][5][6]
Molecular Weight	262.28 g/mol	[6][7]
IUPAC Name	S-[2-(ethanesulfonyl)ethyl] O,O-dimethyl phosphorothioate	[4]
Synonyms	Demeton-S-methylsulphon, Dioxydemeton-S-methyl, Isometasystox sulfone	[1][6]
Appearance	White to pale yellowish, microcrystalline	[8]
Boiling Point	120°C at 0.03 mm Hg	[8]
Vapor Pressure	0.5 × 10 ⁻³ mm Hg at 20°C	[8]
Specific Gravity	1.416 at 20°C	[8]
Solubility	Miscible with water; soluble in most organic solvents	[8]

Synthesis

Demeton-S-methyl sulfone is primarily produced through the oxidation of its parent compound, Demeton-S-methyl.[1] This conversion can also occur metabolically in plants and animals.[9][10] The synthesis process typically involves the use of strong oxidizing agents.[1]

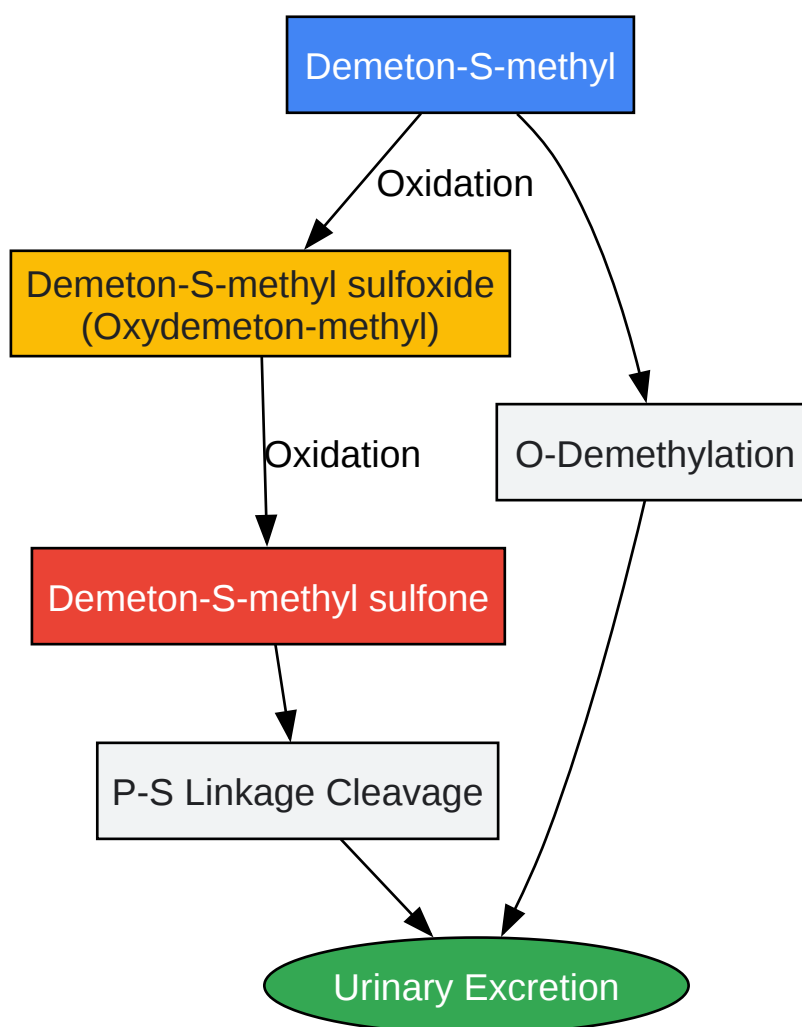
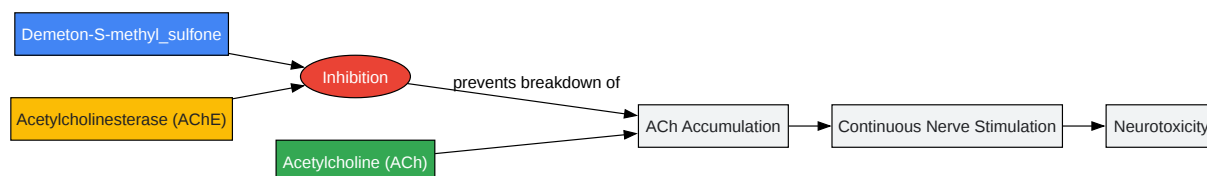
A general synthesis pathway involves:

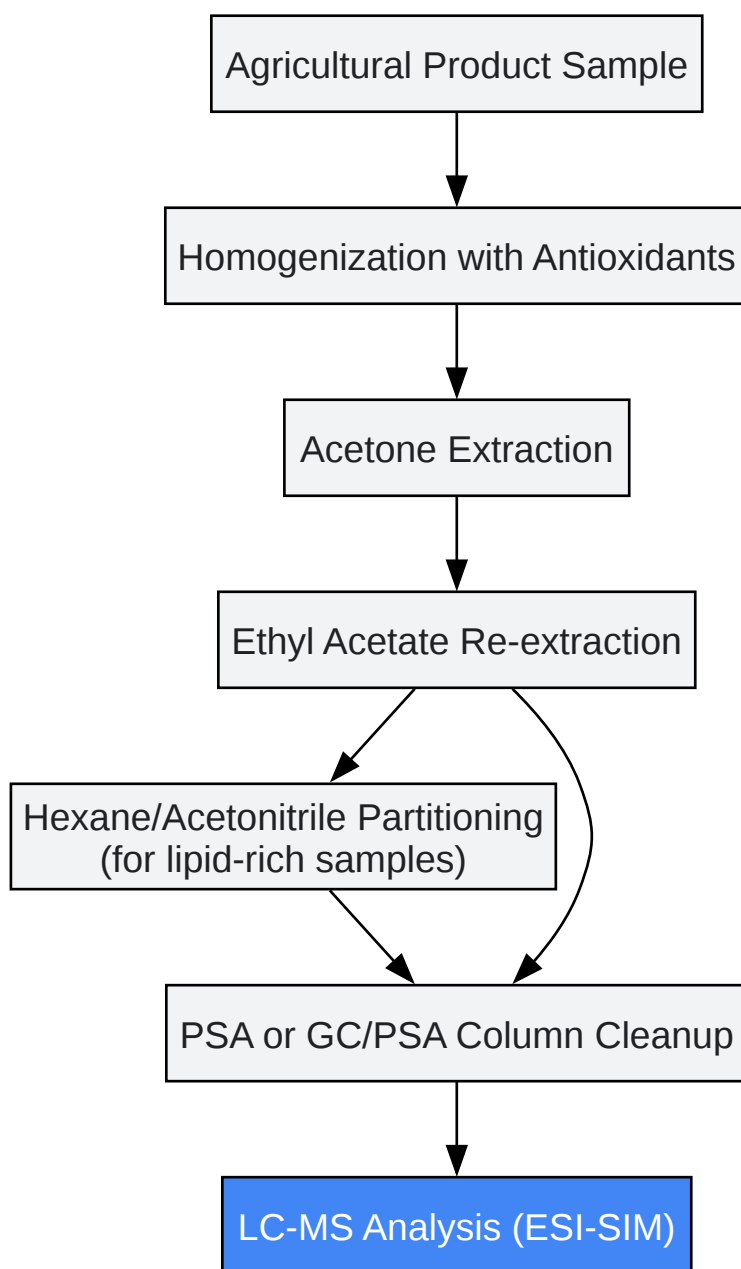
- Synthesis of Demeton-S-methyl: This can be achieved through the reaction of O,O-dimethyl phosphorothioate with 2-(ethylthio)ethanol.[1]

- Oxidation: The resulting Demeton-S-methyl is then oxidized using agents like hydrogen peroxide or peracids to convert the sulfide group to a sulfone group.[1] This reaction is usually carried out in an organic solvent under mild heating.[1]
- Purification: The final product, **Demeton-S-methyl sulfone**, is then purified, often through crystallization or distillation.[1]

Biological Activity and Mechanism of Action

The primary biological activity of **Demeton-S-methyl sulfone** is its function as an acetylcholinesterase (AChE) inhibitor.[1][3] By inhibiting AChE, it leads to an accumulation of the neurotransmitter acetylcholine in synaptic clefts.[3] This results in continuous stimulation of muscles and nerves, which can manifest as muscle twitching, paralysis, and in cases of significant exposure, death.[3]





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